

Denfivontinib efficacy comparison other FLT3 inhibitors

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Compound Focus: Denfivontinib

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FLT3 Inhibitors at a Glance

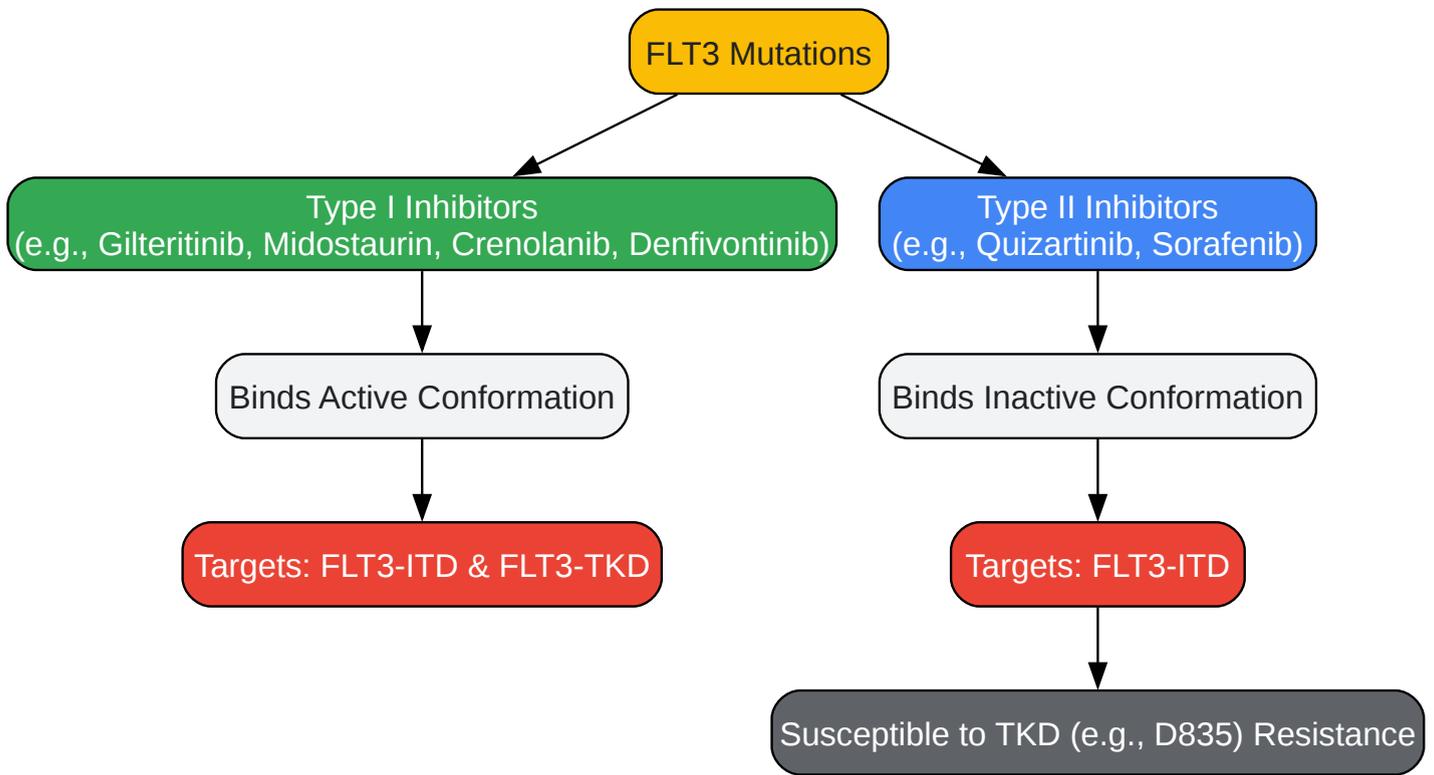
The table below summarizes core information on selected FLT3 inhibitors, including **denfivontinib**.

Inhibitor Name	Generation	Type	Key FLT3 Targets	Reported IC50 / Potency	Clinical Status & Key Context
Denfivontinib (G-749)	(Early)	I	ITD, D835Y mutants	Potent activity; overcomes resistance from some D835 mutations [1]	Preclinical candidate; novel derivatives (e.g., MY-10) show improved selectivity [1]
Gilteritinib (ASP2215)	Second	I	ITD, TKD (including D835)	N/A	Approved for R/R FLT3m AML; improves overall survival vs. salvage chemotherapy [2] [3] [4]

Inhibitor Name	Generation	Type	Key FLT3 Targets	Reported IC50 / Potency	Clinical Status & Key Context
Quizartinib (AC220)	Second	II	ITD	N/A	Approved in some regions; improves survival but higher risk of QTc prolongation vs. chemotherapy [2] [5]
Midostaurin (PKC412)	First	I	ITD, TKD	N/A	Approved for newly diagnosed FLT3m AML; combined with chemotherapy [3] [6] [4]
Crenolanib	(Second)	I	ITD, TKD	N/A	Investigational; Fast Track designation; active against TKD mutations; trials in progress [4]

Mechanism of Action and Resistance

FLT3 inhibitors are also classified by how they bind to the FLT3 receptor, which determines their activity against different mutation types [3] [4].



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As the diagram shows, **denfivontinib** is a **Type I inhibitor**, which allows it to target a broader range of FLT3 mutations, including the resistance-conferring TKD mutations like D835Y [1]. This is a key differentiator from Type II inhibitors like quizartinib.

Efficacy and Safety Profile Comparison

This table consolidates key efficacy and safety outcomes from clinical studies and meta-analyses.

Inhibitor Name	Overall Survival (OS) Benefit	Common Grade ≥3 Adverse Events	Unique Safety Considerations
Denfivontinib (G-749)	Data not available in accessed studies	Data not available in accessed studies	Preclinical data suggests improved selectivity against c-

Inhibitor Name	Overall Survival (OS) Benefit	Common Grade ≥ 3 Adverse Events	Unique Safety Considerations
			KIT, potentially reducing off-target effects [1].
Gilteritinib	Superior OS vs. salvage chemo (HR=0.717) [2] [5]	Febrile neutropenia, anemia, thrombocytopenia [4]	Well-characterized safety profile as a monotherapy.
Quizartinib	Superior OS vs. salvage chemo (HR=0.717) [2] [5]	Not specified in meta-analysis	Significantly higher risk of QTc prolongation vs. chemotherapy (OR=6.311) [2] [5].
Midostaurin	Improved OS and EFS when combined with chemotherapy [4]	Anemia, rash [4]	Used in combination with chemotherapy; safety profile includes chemotherapy-related effects.

Experimental Insights on Denfivontinib

For researchers, the specific experimental context and evolution of **denfivontinib** are critical:

- **Lead Optimization Context:** The search results indicate that **denfivontinib** (G-749) served as a lead compound in preclinical research. Recent studies focus on structural modifications of G-749 using **structure simplification and scaffold hopping strategies** to develop novel derivatives with improved kinase selectivity [1].
- **Key Derivative (MY-10):** One such derivative, **MY-10**, was reported to exhibit potent *in vitro* antileukemic activity. It inhibited FLT3-ITD with an **IC50 of 6.5 nM** and FLT3-D835Y with an **IC50 of 10.3 nM**. A significant finding was its greatly enhanced selectivity against c-KIT kinase (IC50 > 100 μ M), which is a desirable property to minimize off-target toxicity [1].
- **Methodology Note:** The *in vitro* anti-proliferative activity of these compounds is typically assessed using cell lines harboring FLT3-ITD mutations (e.g., MV4-11). The standard methodology involves cell viability assays (like MTT or CCK-8) after a 72-hour exposure to the inhibitor, with results calculated as the concentration that inhibits 50% of cell growth (IC50 or GI50) [1].

A Shifting Landscape

The data shows that while **denfivontinib** was a promising preclinical candidate, the clinical landscape has advanced with the approval of inhibitors like gilteritinib and quizartinib. Current research seems to be focused on:

- **Overcoming resistance** in relapsed/refractory patients, for which next-generation inhibitors are being designed [7].
- **Optimizing combination therapies** and **maintenance treatment** post-transplant [3] [8] [4].

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References

1. Discovery of 3-amide-pyrimidine-based derivatives as ... [sciencedirect.com]
2. Efficacy and safety of second-generation FLT3 inhibitors in ... [pmc.ncbi.nlm.nih.gov]
3. Clinical Efficacies of FLT3 Inhibitors in Patients with Acute ... [pmc.ncbi.nlm.nih.gov]
4. Efficacy and safety of FLT3 inhibitors in the treatment of AML [aml-hub.com]
5. Efficacy and safety of second-generation FLT3 inhibitors ... [spandidos-publications.com]
6. FLT3 inhibitors in acute myeloid leukaemia: assessment of ... [pmc.ncbi.nlm.nih.gov]
7. Rational design of next-generation FLT3 inhibitors in acute ... [pubmed.ncbi.nlm.nih.gov]
8. What Does the Future Hold for the Treatment of FLT3-Mutated ... [onco-hema.healthbooktimes.org]

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